

Structure-Activity Relationship (SAR) of C17 Polyacetylenes: A Comparative Technical Guide

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Compound of Interest

Compound Name: 8-Acetoxypentadeca-1,9Z-diene-4,6-diyne-3-ol

CAS No.: 41682-30-8

Cat. No.: B592795

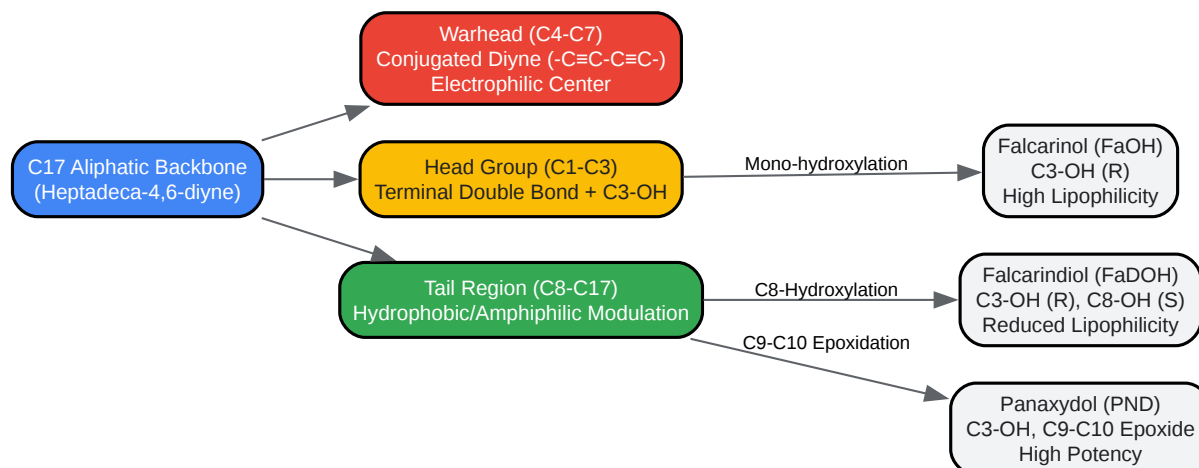
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Executive Summary C17 polyacetylenes (polyynes) are a class of bioactive aliphatic lipids predominantly found in the Apiaceae and Araliaceae families (e.g., Panax ginseng, Daucus carota). Characterized by a highly unstable conjugated diyne or triyne system, these molecules exhibit potent cytotoxicity against cancer cell lines, anti-inflammatory properties, and antimicrobial activity. Their pharmacological efficacy is governed by a strict structure-activity relationship (SAR) where the electrophilic "warhead" (conjugated triple bonds) drives covalent modification of proteins, while the stereochemistry of hydroxyl groups and terminal unsaturation modulates lipophilicity, stability, and bioavailability.

This guide analyzes the SAR of major C17 polyacetylenes—Falcarinol (FaOH), Falcarindiol (FaDOH), and Panaxydol (PND)—providing experimental data and self-validating protocols for researchers.

Structural Classification & The C17 Backbone

The bioactivity of C17 polyacetylenes relies on a conserved aliphatic backbone containing a conjugated diyne system. The variations occur primarily at carbons C-3, C-8, C-9, and C-10.



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Figure 1: Structural hierarchy of C17 polyacetylenes. The conjugated diyne system is the pharmacophore, while the head and tail modifications dictate cellular uptake and target specificity.

SAR Analysis: The Triad of Potency

A. The Warhead: Conjugated Diyne System

The central diyne moiety (C4–C7) acts as a Michael acceptor. This electrophilic region reacts with nucleophilic thiol groups on cysteine residues of proteins.

- Mechanism: Alkylation of Keap1 (releasing Nrf2) or mitochondrial proteins.
- SAR Rule: Reduction of the triple bonds to double or single bonds completely abolishes cytotoxic and anti-inflammatory activity. The rigidity and electron deficiency of the diyne are non-negotiable.

B. Hydroxylation (The Lipophilicity Switch)

The number and position of hydroxyl groups determine the molecule's ability to cross cell membranes and its reactivity.

- **Falcarinol (Mono-OH):** Highly lipophilic. It penetrates membranes easily but is also a potent allergen (contact dermatitis). In Caco-2 cells, it often shows higher potency than FaDOH due to rapid uptake.
- **Falcarindiol (Di-OH):** The addition of a C-8 hydroxyl group increases polarity. This reduces non-specific alkylation (lower allergenicity) but can decrease potency in some assays due to slower passive diffusion. However, FaDOH is often more selective for cancer cells over normal cells compared to FaOH.
- **Acetylation:** Acetylating the OH groups (e.g., Falcarindiol-3-acetate) generally reduces cytotoxicity, suggesting that free hydroxyls are required for hydrogen bonding within the active site of targets or for solubility.

C. The Epoxide Modification (Panaxydol)

Panaxydol contains a C9-C10 epoxide ring.

- **SAR Insight:** The epoxide adds a second electrophilic site (in addition to the diyne). This often results in superior potency compared to FaDOH in specific cell lines (e.g., HepG2, gastric cancer) by facilitating dual-alkylation mechanisms or specific binding to mitochondrial targets.

Comparative Performance Guide

The following table synthesizes IC50 values from multiple authenticated studies. Note the cell-line specificity: FaDOH is particularly effective in HCT-116 (colon) and MCF-7 (breast), while FaOH dominates in Caco-2 (colon) under low-serum conditions.

Compound	Structure Feature	Cell Line	IC50 (μM)	Selectivity Index (SI)	Key Mechanism
Falcarinol (FaOH)	C3-OH (Mono)	Caco-2 (Colon)	~4.0 - 8.0	Moderate	Alkylation, Necrosis at high dose
Falcarindiol (FaDOH)	C3-OH, C8-OH (Di)	HCT-116 (Colon)	1.7	High (>5 vs normal)	ER Stress, Autophagy, Apoptosis
Falcarindiol (FaDOH)	C3-OH, C8-OH (Di)	MCF-7 (Breast)	5.8	High	G0/G1 Arrest, p53 upregulation
Panaxydol (PND)	C9-C10 Epoxide	HepG2 (Liver)	12.9	Moderate	G1/S Arrest, Mitochondrial ROS
Oplopandiol	C3, C8, C10-OH (Tri)	HCT-116 (Colon)	15.5	Low	Weaker uptake due to polarity

Interpretation:

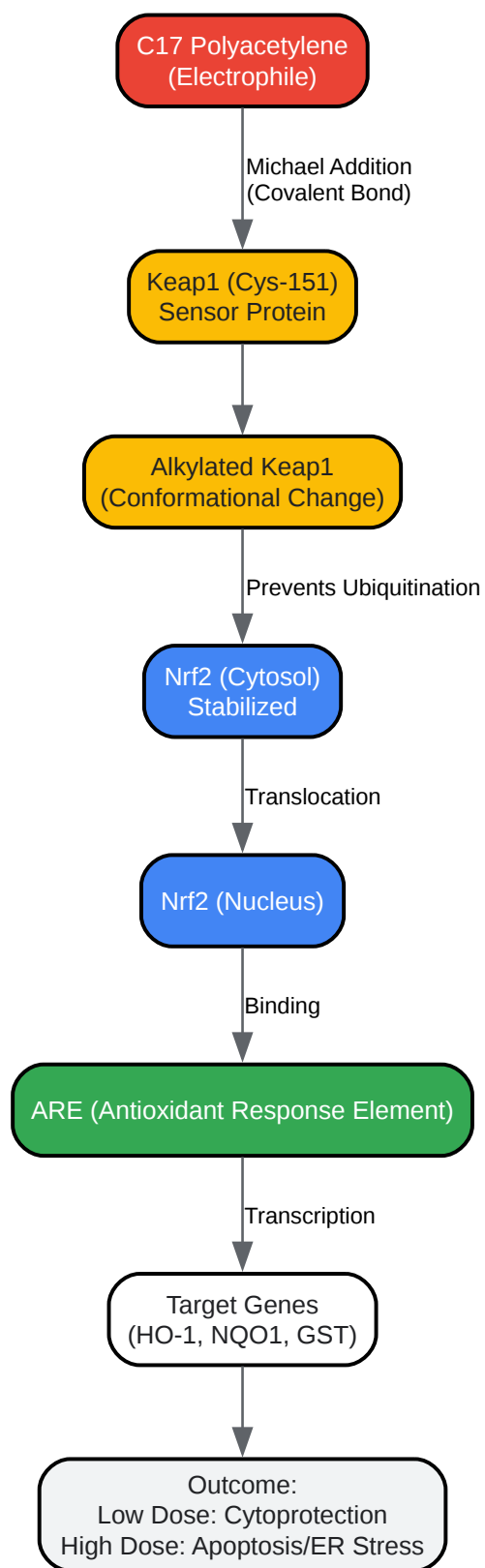
- Best Lead for Potency: Falcarindiol in HCT-116 (1.7 μM) outperforms standard chemotherapeutics like 5-FU (IC50 ~22 μM in some assays) in specific contexts.
- Synergy Alert: Research indicates that FaOH and FaDOH administered together (as found in carrot extracts) exhibit synergistic cytotoxicity, likely due to targeting different phases of the cell cycle or distinct uptake kinetics.

Mechanistic Workflows

Primary Mechanism: Covalent Modification & Nrf2 Activation

C17 polyacetylenes function as "Pro-drugs" that are activated by their electrophilic nature. They covalently modify Keap1, preventing the degradation of Nrf2. Nrf2 then translocates to the

nucleus to activate Phase II detoxifying enzymes (cytoprotection) or, at high doses, trigger apoptotic pathways via ROS overload.



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Figure 2: The Keap1-Nrf2 signaling pathway activated by C17 polyacetylenes. The covalent modification of Keap1 cysteine residues is the initiating event.

Experimental Protocols

Protocol A: Optimized Isolation of C17 Polyacetylenes

Target: Isolation of FaOH and FaDOH from *Daucus carota* (Carrot) or *Panax ginseng*.

Principle: Polyacetylenes are heat-sensitive and unstable in light. Cold extraction and rapid chromatography are essential.

- Extraction:
 - Homogenize fresh root material (100 g) in Ethyl Acetate (EtOAc) or Dichloromethane (DCM) at room temperature (20°C). Avoid ethanol/methanol initially to prevent co-extraction of sugars.
 - Sonicate for 15 mins. Filter. Repeat x2.
 - Evaporate solvent under reduced pressure (Rotavap) at < 35°C. Warning: Temperatures >40°C cause polymerization.
- Enrichment (Liquid-Liquid Partition):
 - Resuspend residue in 90% Methanol/Water.
 - Partition against n-Hexane.
 - FaOH partitions largely into the Hexane layer (Lipophilic).
 - FaDOH partitions into the Methanol/Water layer (Polar).
- Purification (Flash Chromatography):
 - Stationary Phase: Silica Gel 60.

- Mobile Phase Gradient: Hexane:EtOAc (100:0 → 70:30).
- FaOH Elution: ~5-10% EtOAc.
- FaDOH Elution: ~20-30% EtOAc.
- Validation:
 - Verify purity via HPLC-DAD (detection at 205 nm) and ¹H-NMR.
 - Storage: Store pure compounds in benzene or ethanol at -20°C in the dark. Dry films polymerize rapidly.

Protocol B: Self-Validating Cytotoxicity Assay (MTT)

Target: Accurate IC₅₀ determination avoiding false positives from instability.

- Cell Seeding: Seed HCT-116 or Caco-2 cells at 5,000 cells/well in 96-well plates. Incubate 24h.
- Compound Preparation:
 - Dissolve Polyacetylene in DMSO.
 - Critical Step: Prepare fresh dilutions in culture medium immediately before addition. Do not store diluted media.
 - Final DMSO concentration must be < 0.1%.
- Treatment:
 - Add serial dilutions (0.1 – 100 µM).
 - Incubate for 48 hours. (24h is often insufficient for gene-expression mediated apoptosis).
- Readout:
 - Add MTT reagent.^{[1][2]} Incubate 4h. Dissolve formazan in DMSO.

- Read Absorbance at 570 nm.
- Self-Validation Check:
 - Positive Control: Include Cisplatin or 5-FU.
 - Stability Control: Pre-incubate the compound in media for 24h without cells, then add to cells. If toxicity drops significantly compared to fresh preparation, the compound degraded (common with polyacetylenes).

References

- Bioactive C17 and C18 Acetylenic Oxylipins from Terrestrial Plants as Potential Lead Compounds for Anticancer Drug Development. *Molecules*, 2020. [Link](#)
- Differential Effects of Falcarinol and Related Aliphatic C17-Polyacetylenes on Intestinal Cell Proliferation. *Journal of Agricultural and Food Chemistry*, 2009.[3] [Link](#)
- Falcarindiol and dichloromethane fraction are bioactive components in *Oplopanax elatus*. *Journal of Ethnopharmacology*, 2021. [Link](#)
- Anti-breast cancer effect of falcarindiol in vivo and in vitro. *International Journal of Molecular Sciences*, 2022. [Link](#)
- Panaxydol inhibits the proliferation and induces the differentiation of human hepatocarcinoma cell line HepG2. *Chemico-Biological Interactions*, 2009.[4] [Link](#)

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Sources

- 1. Selection of three out of 24 anti-cancer agents in poorly-differentiated gastric cancer cell lines, evaluated by the AUC/delta IC50 ratio - PubMed [pubmed.ncbi.nlm.nih.gov]

- [2. Antitumor activity of pan-HER inhibitors in HER2-positive gastric cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Panaxydol inhibits the proliferation and induces the differentiation of human hepatocarcinoma cell line HepG2 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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